

"biological efficacy of Methyl 2,5-dihydroxycinnamate derivatives"

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Compound of Interest

Compound Name: Methyl 2,5-dihydroxycinnamate

Cat. No.: B3022664

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A Comparative Guide to the Biological Efficacy of **Methyl 2,5-dihydroxycinnamate** Derivatives

Introduction

Methyl 2,5-dihydroxycinnamate, an analogue of erbstatin, is a molecule of significant interest in medicinal chemistry due to its diverse biological activities.^{[1][2][3]} As a derivative of hydroxycinnamic acid, it serves as a scaffold for the development of novel therapeutic agents. This guide provides a comparative overview of the biological efficacy of **Methyl 2,5-dihydroxycinnamate** and its derivatives, with a focus on their anticancer and anti-inflammatory properties, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in their research endeavors.

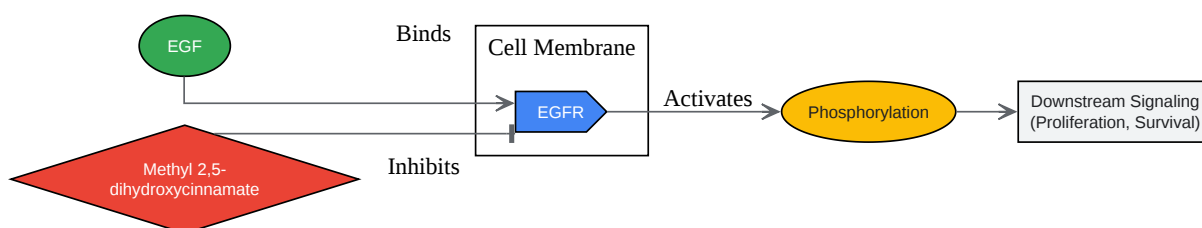
Comparative Efficacy Data: Cytotoxicity of Methyl 2,5-dihydroxycinnamate Derivatives

The following table summarizes the cytotoxic activity of various derivatives of **Methyl 2,5-dihydroxycinnamate** against different cancer cell lines. The data is presented as IC50 values, which represent the concentration of the compound required to inhibit the growth of 50% of the cells.

| Compound | Cell Line | IC50 (µg/mL) | Reference |
|--|-----------|------------------------|-----------|
| 4-(2',5'-dihydroxyphenyl)-5H-furan-2-one (7) | Various | 0.39 - 0.98 | [4] |
| 3-(2',5'-dihydroxyphenyl)cyclopent-2-ene-1-one (8) | Various | 0.39 - 0.98 | [4] |
| 3-(2',5'-dihydroxyphenyl)-2-phenylcyclopent-2-ene-1-one (27) | Various | Most Enhanced Activity | [4] |

Signaling Pathways and Mechanisms of Action

The biological effects of **Methyl 2,5-dihydroxycinnamate** and its derivatives are attributed to their interaction with specific cellular signaling pathways. Below are diagrams illustrating some of the key mechanisms of action.

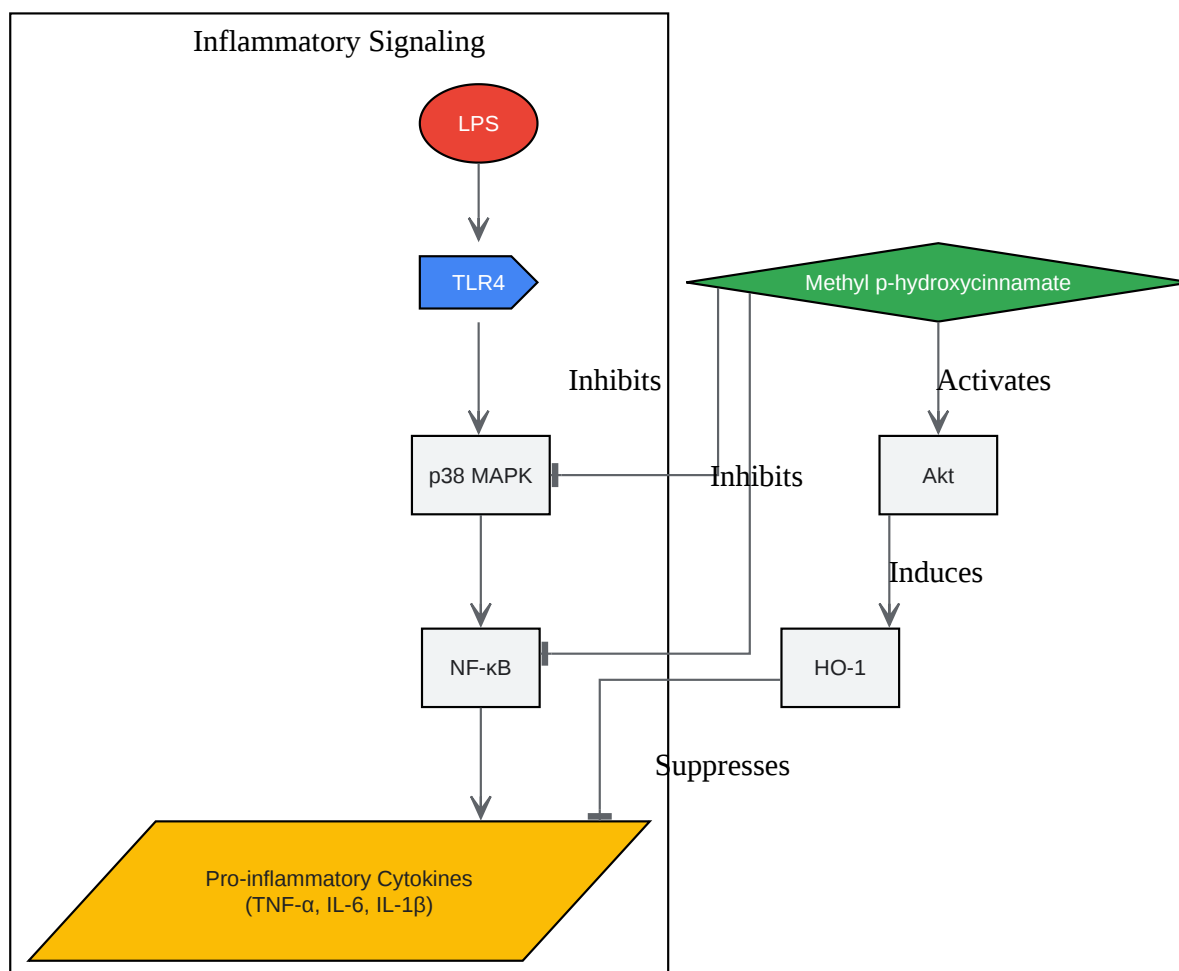


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EGFR Kinase Inhibition Pathway

Methyl 2,5-dihydroxycinnamate is a known inhibitor of Epidermal Growth Factor Receptor (EGFR) kinase activity.[2][5] By binding to the EGFR, it prevents the phosphorylation of

tyrosine residues, thereby blocking downstream signaling pathways that are crucial for cell proliferation and survival in cancer cells.



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